

Best practices for handling and storing Tribromomethylphenylsulfone safely

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Compound of Interest

Compound Name: *Tribromomethylphenylsulfone*

Cat. No.: *B101507*

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Technical Support Center: Tribromomethylphenylsulfone

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the safe handling, storage, and use of **Tribromomethylphenylsulfone** (CAS No. 17025-47-7). Please consult this guide for troubleshooting common experimental issues and for answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What is **Tribromomethylphenylsulfone** and what are its primary hazards?

A1: **Tribromomethylphenylsulfone** is a white to off-white crystalline powder.^{[1][2]} It is primarily classified as an irritant. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[3][4]}

Q2: What are the recommended storage conditions for **Tribromomethylphenylsulfone**?

A2: **Tribromomethylphenylsulfone** should be stored in a cool, dry, well-ventilated area away from incompatible substances.^[5] The container should be kept tightly closed.^[5] It is recommended to store it at room temperature.^{[6][7]}

Q3: What personal protective equipment (PPE) should be worn when handling **Tribromomethylphenylsulfone**?

A3: When handling **Tribromomethylphenylsulfone**, appropriate personal protective equipment should be worn to minimize exposure. This includes:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[8][9]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[8]
- Skin and Body Protection: A laboratory coat and, if there is a risk of splashing, an impervious apron.[8]
- Respiratory Protection: In a well-ventilated area, such as a fume hood, a NIOSH-approved respirator with an appropriate dust filter should be used to prevent inhalation of the powder. [8]

Q4: What should I do in case of accidental exposure to **Tribromomethylphenylsulfone**?

A4: Immediate action is crucial in case of accidental exposure.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.[9][10]
- Skin Contact: Promptly wash the contaminated skin with soap and water.[10] Remove any contaminated clothing. If irritation continues after washing, seek medical attention.[10]
- Inhalation: Move the exposed individual to fresh air at once. If breathing has stopped, perform artificial respiration. Keep the person warm and at rest, and get medical attention as soon as possible.[10]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[5]

Q5: How should I clean up a spill of **Tribromomethylphenylsulfone**?

A5: For a minor spill, you can carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5] Ensure you are wearing the

appropriate PPE during cleanup. For larger spills, or if you are unsure, evacuate the area and seek assistance from trained emergency personnel.

Quantitative Data Summary

| Property | Value | Source |
|---------------------|----------------------------------------------------------------|------------------------------------------|
| CAS Number | 17025-47-7 | [1] [2] |
| Molecular Formula | C ₇ H ₅ Br ₃ O ₂ S | [1] [11] |
| Molecular Weight | 392.89 g/mol | [1] [11] |
| Appearance | White to off-white crystalline powder | [1] [2] |
| Melting Point | 145-147 °C | [12] |
| Storage Temperature | Room Temperature | [6] [7] |

| Hazard Classification | GHS Hazard Statement | Source |
|--------------------------------------------------|----------------------------------------|-----------------------------------------|
| Skin Corrosion/Irritation | H315: Causes skin irritation | [3] [4] |
| Serious Eye Damage/Irritation | H319: Causes serious eye irritation | [3] [4] |
| Specific Target Organ Toxicity (Single Exposure) | H335: May cause respiratory irritation | [3] |

Troubleshooting Guides

Synthesis of Tribromomethylphenylsulfone

Issue: Low Yield of Product

- Possible Cause: Incomplete reaction.
 - Troubleshooting Tip: Ensure all reagents are fresh and of high purity. Check the reaction time and temperature to ensure they are optimal for the specific synthetic route. One synthetic method involves the oxidative bromination of 2-(4-chlorophenylthio)acetic acid

with sodium hypobromite, which can be a lengthy process (e.g., 80 hours).[3] Ensure the reaction is allowed to proceed to completion.

- Possible Cause: Side reactions.
 - Troubleshooting Tip: During the reduction of a nitro-substituted **Tribromomethylphenylsulfone** derivative, debromination can occur as a side reaction, leading to a lower yield of the desired product.[6] Using a milder reducing agent or carefully controlling the reaction conditions (e.g., temperature) may help to minimize this.
- Possible Cause: Mechanical loss during workup.
 - Troubleshooting Tip: The product is a solid.[1][2] Ensure complete precipitation before filtration. Wash the precipitate with a minimal amount of cold solvent to avoid dissolving the product.

Issue: Difficulty in Product Purification

- Possible Cause: Presence of unreacted starting materials or byproducts.
 - Troubleshooting Tip: Recrystallization is a common method for purifying solid organic compounds.[7] Experiment with different solvent systems to find one that effectively separates your product from impurities. Common solvents for recrystallization of similar compounds include ethanol and 2-propanol.[7]
- Possible Cause: Oily product that is difficult to crystallize.
 - Troubleshooting Tip: Try triturating the oily product with a non-polar solvent like hexane to induce solidification. Seeding the solution with a small crystal of the pure product can also initiate crystallization.

Experimental Protocols

Synthesis of 4-Chlorophenyl Tribromomethyl Sulfone

This protocol is adapted from a literature procedure for the synthesis of a similar compound and should be performed by a qualified chemist in a well-ventilated fume hood with appropriate personal protective equipment.[3]

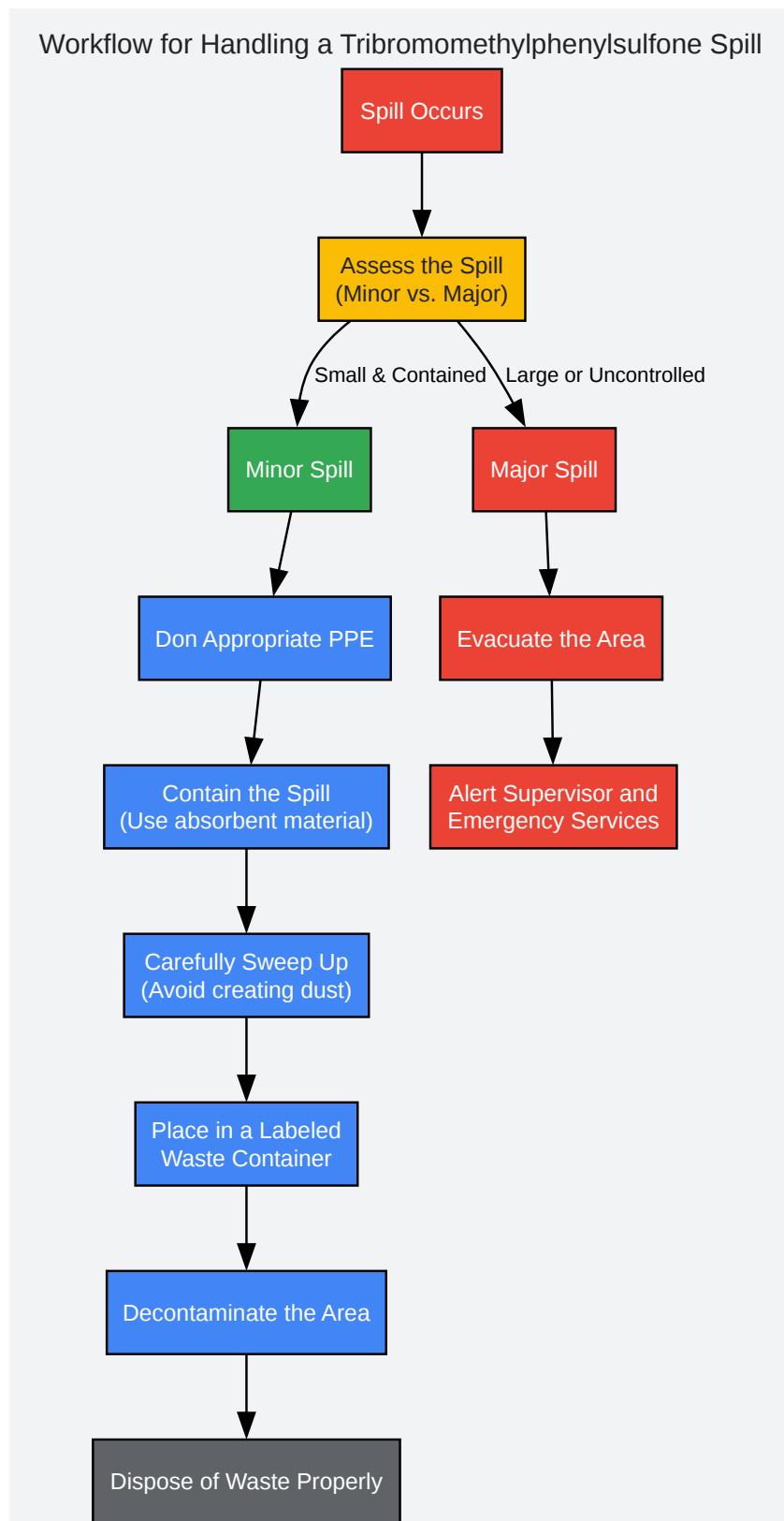
Materials:

- 4-chlorothiophenol
- Sodium hydroxide
- Chloroacetic acid
- Sodium hypobromite solution
- Appropriate solvents (e.g., water, ethanol)

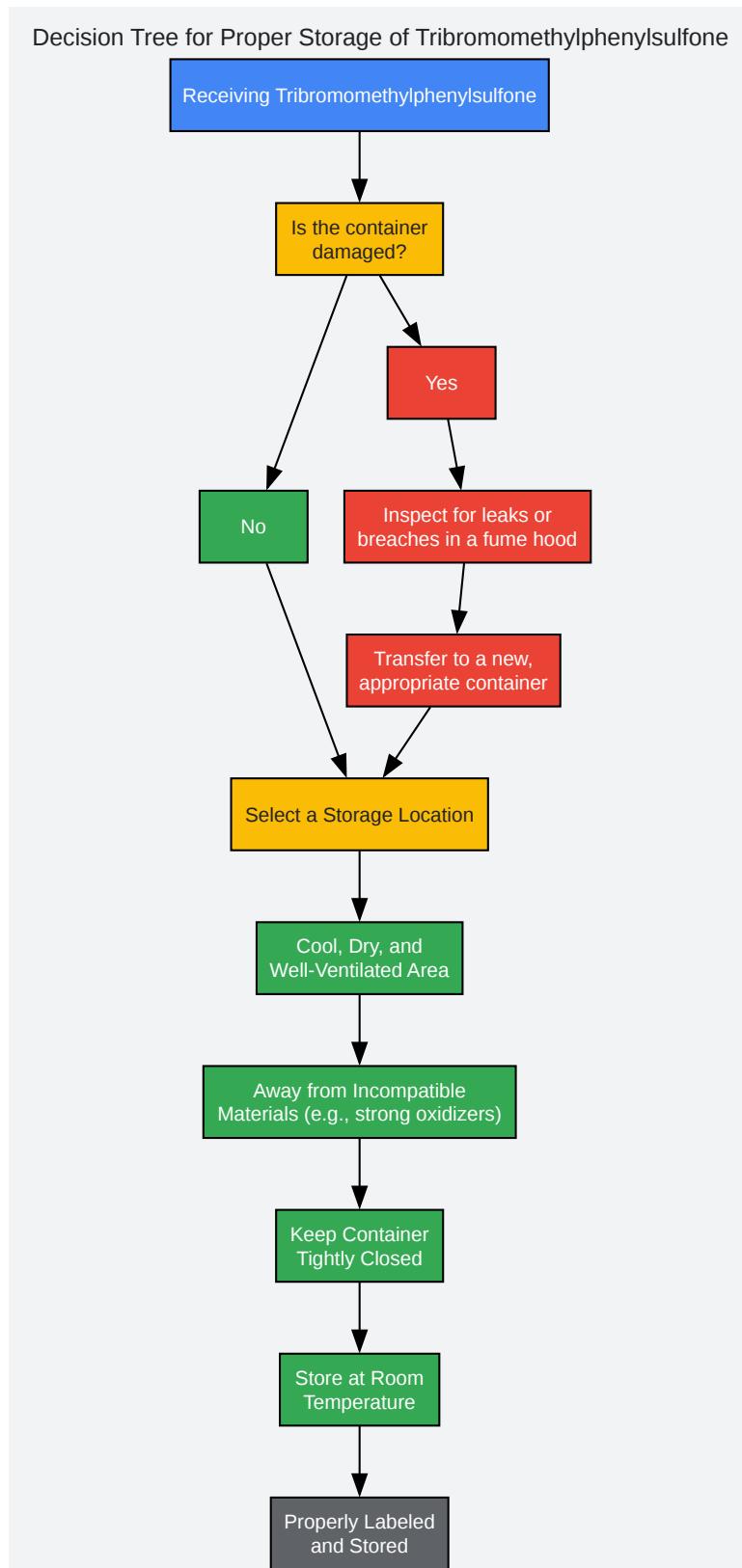
Procedure:

- Synthesis of 2-(4-chlorophenylthio)acetic acid:
 - React 4-chlorothiophenol with sodium chloroacetate (which can be prepared in situ from chloroacetic acid and sodium hydroxide).[3]
- Oxidative Bromination:
 - Treat the resulting 2-(4-chlorophenylthio)acetic acid with a sodium hypobromite solution.[3] This reaction may require an extended period (e.g., up to 80 hours) to go to completion.[3]
- Isolation and Purification:
 - After the reaction is complete, the solid product can be isolated by filtration.
 - Purify the crude product by recrystallization from a suitable solvent, such as ethanol.

Visualizations

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Caption: Workflow for handling a chemical spill of **Tribromomethylphenylsulfone**.



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Caption: Decision-making process for the proper storage of **Tribromomethylphenylsulfone**.

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